

In-Depth Technical Guide: 3,3,5,5-Tetramethylcyclohexanone

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Compound of Interest

Compound Name: 3,3,5,5-Tetramethylcyclohexanone

Cat. No.: B079423

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This technical guide provides a comprehensive overview of **3,3,5,5**-**tetramethylcyclohexanone**, including its nomenclature, physicochemical properties, and a
detailed experimental protocol for its synthesis. This document is intended for researchers,
scientists, and professionals in the field of drug development and chemical synthesis.

Nomenclature

The compound is systematically named under IUPAC conventions, and is also known by several synonyms.

Identifier Type	Value	
IUPAC Name	3,3,5,5-tetramethylcyclohexan-1-one[1]	
CAS Number	14376-79-5[1]	
EC Number	238-350-3[1]	
Synonyms	3,3,5,5-Tetramethylcyclohexanone, Cyclohexanone, 3,3,5,5-tetramethyl-[1]	

Physicochemical Properties

The following table summarizes the key quantitative data for **3,3,5,5-tetramethylcyclohexanone**.



Property	Value	Reference
Molecular Formula	C10H18O	[1]
Molecular Weight	154.25 g/mol	[1]
Density	0.881 g/mL at 25 °C	
Boiling Point	200-203 °C	[2]
Melting Point	11-12 °C	[2]
Refractive Index	n20/D 1.451	
Flash Point	90 °C (closed cup)	

Experimental Protocols

A common method for the synthesis of **3,3,5,5-tetramethylcyclohexanone** is through the conjugate addition of a methyl group to isophorone. A detailed protocol based on this approach is provided below.

Reaction: Conversion of isophorone to **3,3,5,5-tetramethylcyclohexanone** via **1,4-addition** of a methyl group using a Grignard reagent.

Materials:

- Isophorone
- Methylmagnesium chloride (or methylmagnesium bromide)
- Copper(I) iodide (or cuprous chloride) as a catalyst
- Lithium chloride (optional, to facilitate the reaction)
- Anhydrous tetrahydrofuran (THF) as the solvent
- Hydrochloric acid (for quenching)



- An appropriate organic solvent for extraction (e.g., methylene chloride, toluene, or petroleum ether)
- Anhydrous magnesium sulfate (for drying)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), add copper(I) iodide and lithium chloride.
- Add anhydrous THF to the flask and cool the mixture in an ice bath.
- Slowly add the methylmagnesium chloride solution to the cooled THF suspension.
- To this mixture, add a solution of isophorone in anhydrous THF dropwise via the dropping funnel, maintaining the temperature at 0-5 °C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours, or until the reaction is complete (monitored by TLC or GC).
- Upon completion, carefully quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution or dilute hydrochloric acid.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent such as methylene chloride or toluene.[3]
- Combine the organic extracts and wash them with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.[3]
- The resulting crude product can be purified by vacuum distillation to yield pure 3,3,5,5tetramethylcyclohexanone.

Diagrams



Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3,3,5,5-tetramethylcyclohexanone** from isophorone.

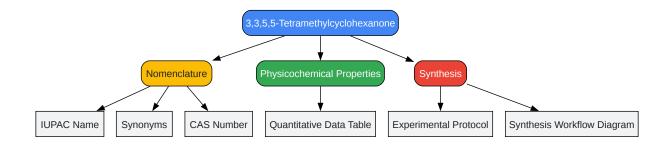


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Caption: Synthesis of **3,3,5,5-Tetramethylcyclohexanone**.

Logical Relationship of Technical Data

This diagram shows the logical organization of the information presented in this technical guide.



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Caption: Organization of Technical Information.

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References

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